

Orthorhombic crystal structure of lanthanum triiodide

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Compound of Interest

Compound Name: Lanthanum iodide

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An In-depth Technical Guide to the Orthorhombic Crystal Structure of Lanthanum Triiodide

Introduction

Lanthanum triiodide (LaI_3) is an inorganic compound that serves as a significant subject of study in materials science and solid-state chemistry. As a member of the rare-earth trihalides, its structural properties are foundational to understanding the behavior of f-block elements in crystalline systems. For the lighter members of the lanthanide series, from lanthanum to neodymium, the triiodides characteristically adopt an orthorhombic crystal structure.^[1] This guide provides a detailed overview of the orthorhombic phase of LaI_3 , focusing on its crystallographic data, experimental protocols for its synthesis and characterization, and visual representations of key processes and relationships.

LaI_3 adopts the Plutonium(III) bromide (PuBr_3) crystal structure type.^[1] This arrangement is characterized by lanthanum centers with a coordination number of eight, forming layered structures.^[1] Understanding this specific crystal lattice is crucial for researchers exploring its potential applications, which include its use as a starting material for various lanthanum complexes and in scintillation detectors.^{[1][2]}

Crystallographic Data

The orthorhombic structure of lanthanum triiodide has been determined through X-ray diffraction analysis. The key crystallographic parameters are summarized in the table below, providing a quantitative description of the unit cell.

Parameter	Value	Reference
Crystal System	Orthorhombic	[1]
Structure Type	PuBr ₃	[3]
Space Group	Ccmm (No. 63)	[3]
Lattice Parameters	a = 14.09 Å	
	b = 4.35 Å	
	c = 10.05 Å	
Unit Cell Volume	615.4 Å ³ (Calculated)	
Formula Units (Z)	4	[3]
Coordination Number	8 (for La ³⁺)	[1]
Density (calculated)	5.60 g/cm ³	

Experimental Protocols

The synthesis and structural elucidation of orthorhombic lanthanum triiodide require precise experimental techniques to ensure the formation of the correct phase and to obtain high-quality data.

Synthesis of Anhydrous Lanthanum Triiodide

Two primary methods are well-established for the synthesis of high-purity, anhydrous LaI₃.

Method A: Reaction with Mercury(II) Iodide

This method involves the reaction of lanthanum metal with mercury(II) iodide.[1] The principal advantages of this route are the stability of HgI₂ at room temperature, allowing for easy handling and weighing in air, and the straightforward separation of the mercury byproduct via distillation.

- Reactants: Lanthanum metal (filings or powder) and mercury(II) iodide (HgI₂).
- Procedure:

- Stoichiometric amounts of lanthanum metal and HgI_2 are sealed in a fused silica or tantalum tube under vacuum or an inert atmosphere. The reaction is represented as: $2 \text{La} + 3 \text{HgI}_2 \rightarrow 2 \text{LaI}_3 + 3 \text{Hg}$.^[1]
- The sealed tube is heated gradually to approximately 330-500°C.^[3]
- The reaction is held at this temperature for an extended period (12-48 hours) to ensure completion.
- After the reaction, the temperature is raised to distill the mercury byproduct, which collects in a cooler part of the tube, leaving behind the purified LaI_3 product.

Method B: Direct Reaction of the Elements

This is a more direct approach involving the high-temperature reaction between lanthanum metal and elemental iodine.^[1]

- Reactants: Lanthanum metal and solid iodine (I_2).
- Procedure:
 - Stoichiometric amounts of lanthanum and iodine are loaded into a tungsten or tantalum crucible.^[3] This assembly is then sealed in an evacuated quartz ampoule.
 - The ampoule is heated to approximately 800°C.^[3] The reaction is: $2 \text{La} + 3 \text{I}_2 \rightarrow 2 \text{LaI}_3$.^[1]
 - The product is often purified by sublimation under a high vacuum to remove any potential oxides or other impurities.^[4]

Crystal Structure Determination

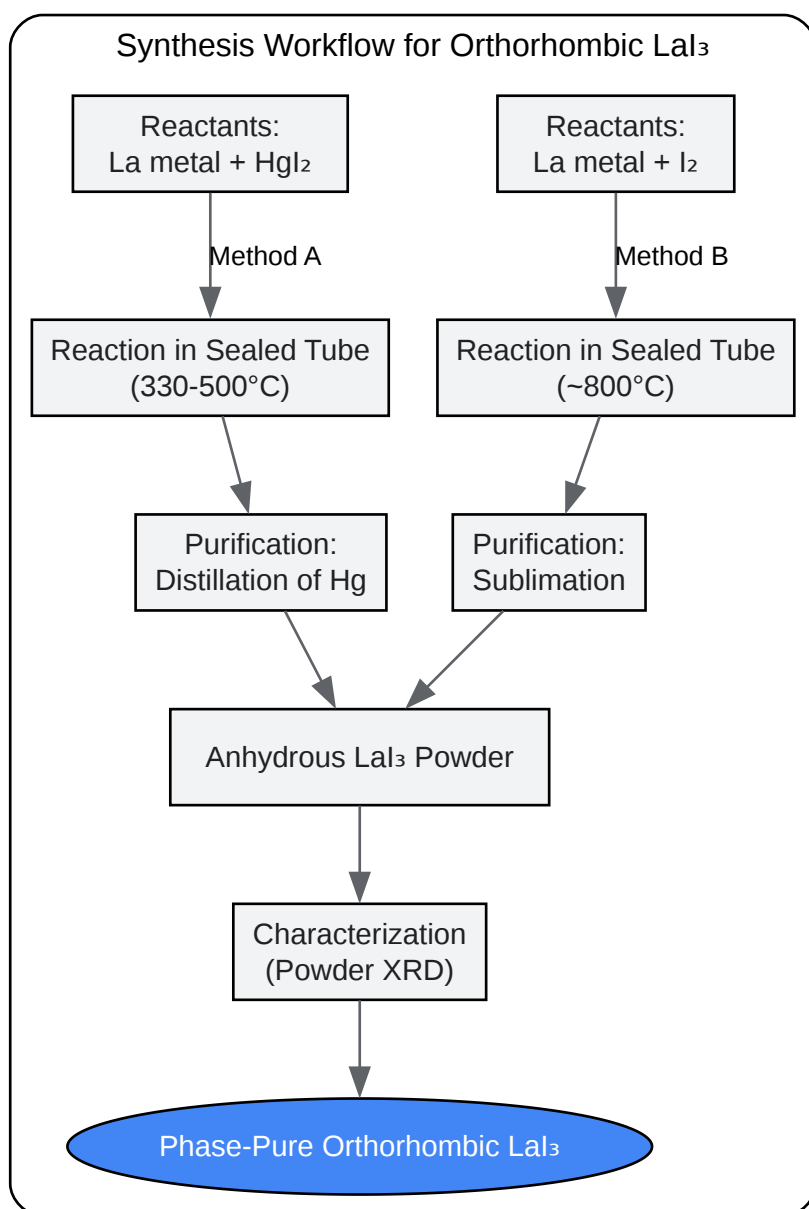
The definitive determination of the crystal structure of LaI_3 is accomplished using diffraction techniques.^[5]

- Methodology: X-ray Diffraction (XRD) is the primary technique used. Both powder XRD and single-crystal XRD can be employed.

- Powder X-Ray Diffraction (PXRD): This method is used to confirm the phase purity of the synthesized LaI_3 and to determine its lattice parameters. The sample is ground into a fine powder, and the diffraction pattern is collected. The resulting pattern is a fingerprint of the crystal structure, with characteristic peaks corresponding to specific lattice planes.^[6]
- Single-Crystal X-Ray Diffraction: For a complete and precise structure determination, including atomic positions, a single crystal is required. A suitable crystal is mounted on a diffractometer, and its diffraction pattern is measured as it is rotated in the X-ray beam.^[4] This technique provides the most accurate data for determining the space group and the precise coordinates of the lanthanum and iodide ions within the unit cell.^[6]

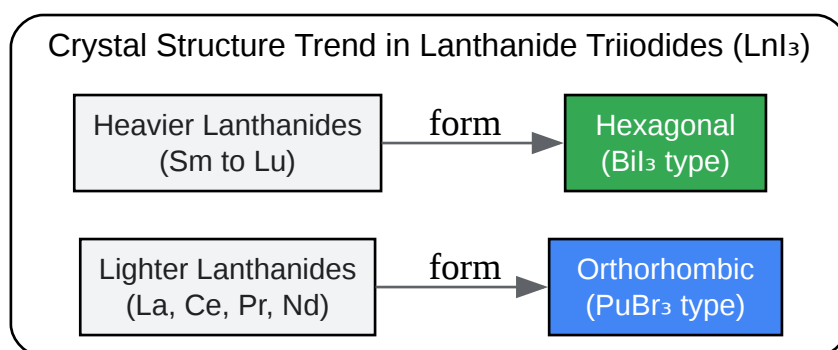
Visualizations

Diagrams created using the DOT language provide clear visual summaries of the synthesis workflow and structural relationships.



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Caption: Synthesis workflow for orthorhombic Lanthanum Triiodide.



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Caption: Structural trend of Lanthanide Triiodide crystals.

Conclusion

The orthorhombic crystal structure of lanthanum triiodide, belonging to the PuBr_3 type, is a well-characterized system fundamental to lanthanide chemistry. Its synthesis can be reliably achieved through established high-temperature methods, and its structure is confirmed using standard X-ray diffraction techniques. The data and protocols outlined in this guide provide a comprehensive technical foundation for researchers working with this compound, enabling further investigation into its properties and applications in various scientific and technological fields.

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